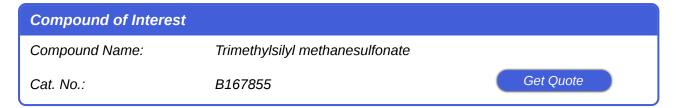


An In-depth Technical Guide to the Physical Properties of Trimethylsilyl Methanesulfonate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylsilyl methanesulfonate (TMS-OMs), with the CAS number 10090-05-8, is a versatile organosilicon reagent widely employed in organic synthesis. It serves as a potent trimethylsilylating agent, primarily utilized for the protection of alcohols and amines, and as a derivatizing agent to enhance the volatility of polar compounds for gas chromatography (GC) analysis.[1] Its utility in facilitating the formation of trimethylsilyl ethers and amines makes it a valuable tool in the synthesis of complex organic molecules, including active pharmaceutical ingredients.[1] This technical guide provides a comprehensive overview of the core physical properties of Trimethylsilyl methanesulfonate, alongside generalized experimental protocols and a visualization of its application in a key chemical transformation.

Core Physical Properties

The physical characteristics of **Trimethylsilyl methanesulfonate** have been determined and are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical processes.



Property	Value	Reference
Molecular Formula	C4H12O3SSi	[1][2]
Molecular Weight	168.29 g/mol	[1][2][3]
Appearance	Colorless liquid	[1]
Density	1.09 g/mL at 25 °C	[4][5][6]
Boiling Point	103-104 °C at 25 mmHg	[4][5][6]
Refractive Index	n20/D 1.422	[4][5]
Flash Point	30 °C (86 °F) - closed cup	[4]
Solubility	Reacts slowly with moisture/water. Expected to be soluble in non-polar organic solvents.	

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **Trimethylsilyl methanesulfonate** are not readily available in the public domain, standardized methods are employed for such characterizations. Below are generalized procedures that are representative of the techniques used.

Determination of Boiling Point (Reduced Pressure)

The boiling point of **Trimethylsilyl methanesulfonate** is reported at a reduced pressure (25 mmHg). This is a common practice for compounds that may decompose at their atmospheric boiling point.

Methodology:

Apparatus Setup: A distillation apparatus is assembled, including a round-bottom flask, a
distillation head with a thermometer, a condenser, and a receiving flask. The apparatus is
connected to a vacuum pump with a manometer to monitor the pressure.



- Sample Preparation: The Trimethylsilyl methanesulfonate sample is placed in the roundbottom flask along with boiling chips to ensure smooth boiling.
- Procedure: The system is evacuated to the desired pressure (25 mmHg). The flask is then heated gently. The temperature is recorded when the liquid is boiling and the vapor is condensing on the thermometer bulb, with the condensate dripping into the receiving flask at a steady rate. This temperature is the boiling point at that specific pressure.

Determination of Density

The density of a liquid is its mass per unit volume.

Methodology:

- Apparatus: A pycnometer (a small glass flask of a known volume) and an analytical balance are required.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - It is then filled with the Trimethylsilyl methanesulfonate liquid, ensuring no air bubbles are present. The temperature of the liquid is maintained at 25 °C.
 - The filled pycnometer is weighed again.
 - The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

Methodology:



- Apparatus: A refractometer (e.g., an Abbé refractometer) is used.
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index.
 - A few drops of the Trimethylsilyl methanesulfonate sample are placed on the prism of the refractometer.
 - The prism is closed, and the light source is adjusted.
 - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
 - The refractive index is read from the instrument's scale at a specified temperature (20 °C).

Application in Organic Synthesis: Silylation of an Alcohol

A primary application of **Trimethylsilyl methanesulfonate** is the protection of hydroxyl groups in alcohols. This is a crucial step in multi-step syntheses to prevent the alcohol from participating in unwanted side reactions.

Generalized Experimental Workflow for Alcohol Silylation

- Reaction Setup: The alcohol substrate is dissolved in an anhydrous, aprotic solvent (e.g., dichloromethane, diethyl ether) in a dry reaction flask under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Base: A non-nucleophilic base (e.g., triethylamine, pyridine) is added to the solution to neutralize the methanesulfonic acid byproduct that is formed during the reaction.
- Addition of Silylating Agent: Trimethylsilyl methanesulfonate is added to the reaction mixture, typically dropwise, at a controlled temperature (often 0 °C to room temperature).

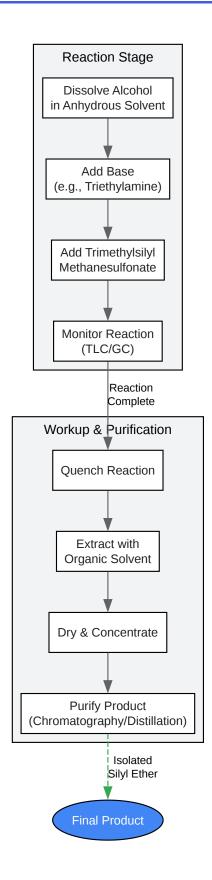


- Reaction Monitoring: The progress of the reaction is monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), to determine when the starting material has been consumed.
- Workup: Once the reaction is complete, it is quenched by the addition of a saturated
 aqueous solution (e.g., ammonium chloride or sodium bicarbonate). The organic layer is
 separated, washed with brine, dried over an anhydrous drying agent (e.g., magnesium
 sulfate or sodium sulfate), and the solvent is removed under reduced pressure.
- Purification: The crude product is then purified, typically by column chromatography or distillation, to yield the pure trimethylsilyl ether.

Visualization of Silylation Workflow

The following diagram illustrates the general workflow for the silylation of an alcohol using **Trimethylsilyl methanesulfonate**.





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Caption: Generalized workflow for the silylation of an alcohol.



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